

Best practices for long-term storage of LY2365109 hydrochloride

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Compound of Interest

Compound Name: LY2365109

Cat. No.: B1246832

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Technical Support Center: LY2365109 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **LY2365109** hydrochloride.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **LY2365109** hydrochloride?

For long-term storage, it is recommended to store the solid compound at -20°C for up to three years.^{[1][2]} For shorter periods, such as days to weeks, storage at 4°C in a sealed container away from moisture is also acceptable.^[3] Some suppliers also indicate that the compound can be desiccated at room temperature.^[4]

Q2: What is the best way to store **LY2365109** hydrochloride once it is dissolved in a solvent?

Stock solutions of **LY2365109** hydrochloride should be aliquoted into tightly sealed vials and stored at -80°C for up to 6 months to a year.^{[1][2][3][5]} For storage up to one month, -20°C is also a suitable temperature.^{[3][5]} It is crucial to avoid repeated freeze-thaw cycles to maintain the stability and activity of the compound.^[3]

Q3: In which solvents is **LY2365109** hydrochloride soluble?

LY2365109 hydrochloride is readily soluble in DMSO and ethanol.[1][4][6] It is practically insoluble in water.[3] Due to the hygroscopic nature of DMSO, it is recommended to use a fresh, unopened bottle to ensure maximum solubility.[3]

Q4: Can I store stock solutions for longer than the recommended period?

While the recommended storage periods are based on available stability data, extending the storage time is not advised without performing your own stability tests. Degradation of the compound can lead to inaccurate experimental results.

Troubleshooting Guide

Issue: The compound has precipitated out of my stock solution.

- Cause: This can happen due to temperature fluctuations, solvent evaporation, or exceeding the solubility limit.
- Solution: Gentle warming of the solution to 37°C or 45°C, or using sonication, can help to redissolve the precipitate.[2] Before use, always allow the vial to equilibrate to room temperature for at least 60 minutes and vortex to ensure homogeneity.

Issue: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer or cell culture medium.

- Cause: **LY2365109** hydrochloride has low aqueous solubility. Adding a concentrated DMSO stock directly into an aqueous environment can cause the compound to crash out of solution.
- Solution: To avoid this, it is recommended to perform a serial dilution of your stock solution in DMSO first. Then, add the diluted DMSO solution to your aqueous buffer or medium while vortexing.[2] Pre-warming both the stock solution and the aqueous medium to 37°C before mixing can also help prevent precipitation.[2]

Issue: My experimental results are inconsistent, and I suspect compound degradation.

- Cause: Improper storage conditions, such as exposure to moisture or repeated freeze-thaw cycles, can lead to the degradation of **LY2365109** hydrochloride.

- **Solution:** Always store the solid compound and stock solutions at the recommended temperatures in tightly sealed containers. Aliquoting stock solutions is critical to minimize freeze-thaw cycles. If you suspect degradation, it is best to use a fresh vial of the compound.

Data Presentation

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Key Considerations
Solid (Powder)	-20°C	Up to 3 years	Long-term storage.[1] [2]
	4°C	Days to weeks	Short-term storage, sealed from moisture. [3]
	Room Temperature	Short-term	Must be desiccated.[4]
In Solvent	-80°C	Up to 1 year	Recommended for stock solutions.[1][2]
-20°C	Up to 1 month	Suitable for shorter-term stock solution storage.[3][5]	

Table 2: Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	≥ 31 mg/mL	73.48 mM	Use freshly opened DMSO.[3][5][6]
Ethanol	21.1 mg/mL	50 mM	Sonication may be required.[1][4]
Water	< 0.1 mg/mL	Insoluble	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

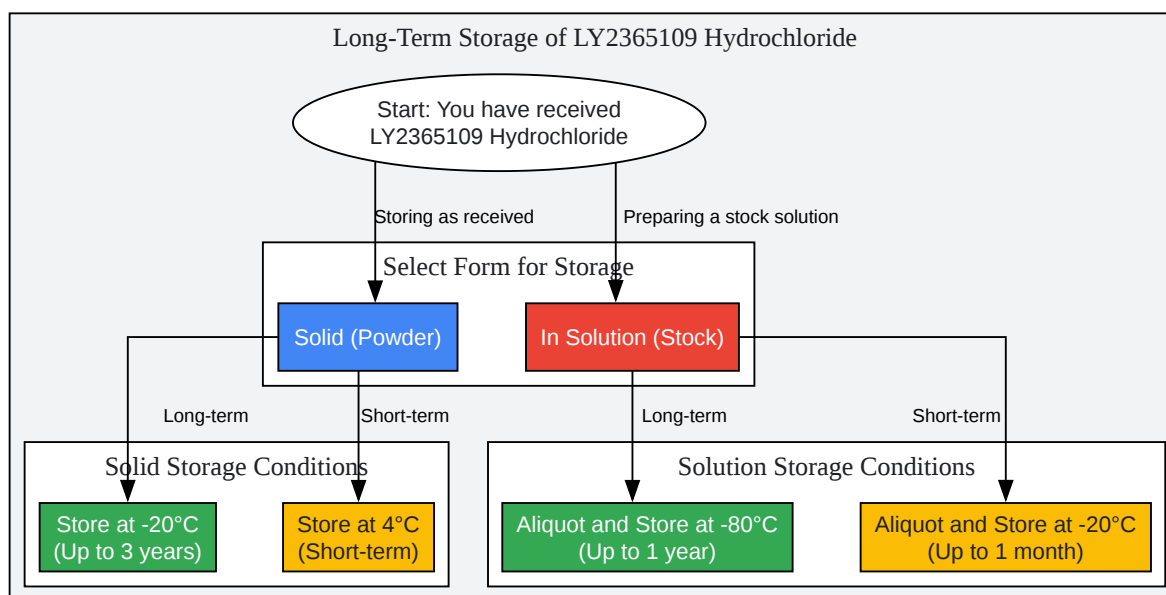
- Equilibration: Allow the vial of solid **LY2365109** hydrochloride to reach room temperature before opening to prevent condensation.
- Calculation: Based on the molecular weight of **LY2365109** hydrochloride (421.91 g/mol), calculate the required mass of the compound for your desired volume of 10 mM stock solution. For example, for 1 mL of a 10 mM solution, you would need 4.2191 mg.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use vials and store at -80°C.

Protocol 2: Preparation of an In Vivo Formulation

This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL.[\[3\]](#)

- Prepare a stock solution of **LY2365109** hydrochloride in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the following solvents sequentially, ensuring complete mixing after each addition:
 - 10% DMSO (from your stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Vortex the final solution thoroughly to ensure homogeneity.

Mandatory Visualization



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Caption: Decision workflow for the long-term storage of **LY2365109** hydrochloride.

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References

- 1. LY 2365109 hydrochloride | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 2. LY2365109 hydrochloride | GlyT | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 4. LY 2365109 hydrochloride | Glycine Transporters | Tocris Bioscience [tocris.com]
- 5. hoelzel-biotech.com [hoelzel-biotech.com]
- 6. LY2365109 hydrochloride | GlyT1 inhibitor | Probechem Biochemicals [probechem.com]
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